2-Chloro-6-fluoro-3-nitrobenzonitrile molecular structure

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Compound of Interest	
Compound Name:	*2-Chloro-6-fluoro-3-nitrobenzonitrile*
CAS No.:	*226419-18-7*
Cat. No.:	*B1333680*

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An In-Depth Technical Guide to the Molecular Structure, Reactivity, and Application of **2-Chloro-6-fluoro-3-nitrobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloro-6-fluoro-3-nitrobenzonitrile is a highly functionalized aromatic compound of significant interest in medicinal chemistry and materials science. Its unique substitution pattern, featuring four distinct electron-withdrawing groups on a benzene ring, imparts a specific reactivity profile that renders it a valuable intermediate for the synthesis of complex molecular architectures. This guide provides a detailed examination of its molecular structure, physicochemical properties, spectroscopic signature, and synthetic utility, with a focus on the underlying principles that govern its chemical behavior and applications.

Molecular Architecture and Physicochemical Profile

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2-Chloro-6-fluoro-3-nitrobenzonitrile, with the chemical formula $C_7H_2ClFN_2O_2$, is a polysubstituted benzonitrile.[1] The benzene ring is adorned with a nitrile (-C≡N) group, a nitro ($-NO_2$) group, a chlorine atom (-Cl), and a fluorine atom (-F). This specific arrangement of substituents dictates the molecule's electronic properties and reactivity. All four groups are electron-withdrawing, which significantly reduces the electron density of the aromatic ring. This electron deficiency is a critical factor in its chemical behavior, particularly its susceptibility to nucleophilic aromatic substitution (SNAr) reactions.

The precise positioning of the substituents is key: the chloro and fluoro groups are ortho to the nitrile group, while the nitro group is in the meta position relative to the nitrile. This arrangement creates a unique electronic and steric environment around the aromatic core.

Table 1: Physicochemical Properties of **2-Chloro-6-fluoro-3-nitrobenzonitrile**

Property	Value	Reference
CAS Number	226419-18-7	[1]
Molecular Formula	$C_7H_2ClFN_2O_2$	[1]
Molecular Weight	200.55 g/mol	[1]
Melting Point	31 - 33 °C	
Boiling Point	246 °C	
Density	1.348 g/cm³ at 25 °C	
SMILES	N#Cc1c(F)ccc(c1Cl)[O-]	[1]

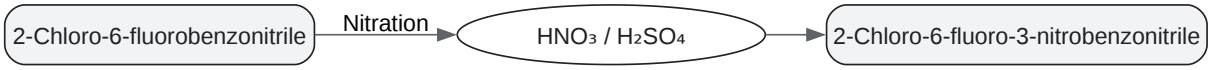
Synthesis and Reactivity Profile

The synthesis of **2-Chloro-6-fluoro-3-nitrobenzonitrile** typically involves multi-step processes starting from simpler aromatic precursors. A plausible synthetic route could involve the nitration of a pre-existing di-substituted benzonitrile. For instance, the nitration of 2-chloro-6-fluorobenzonitrile would be a direct approach. The directing effects of the existing substituents would guide the incoming nitro group to the 3-position.

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A general procedure for a related nitration is the treatment of 2-chloro-6-fluorobenzoic acid with nitric acid in a sulfuric acid medium.[2] A similar principle can be applied to the synthesis of the target benzonitrile.

Illustrative Synthetic Workflow



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Caption: A generalized workflow for the synthesis of **2-Chloro-6-fluoro-3-nitrobenzonitrile**.

The primary mode of reactivity for this molecule is nucleophilic aromatic substitution (SNAr). The strong electron-withdrawing nature of the nitro and cyano groups, combined with the electronegativity of the halogen atoms, makes the aromatic ring highly electrophilic and susceptible to attack by nucleophiles. The fluorine atom, in particular, is an excellent leaving group in SNAr reactions, often displaying higher reactivity than chlorine under similar conditions.[3] This makes the compound a versatile precursor for introducing a wide range of functionalities by displacing the fluorine atom.

Spectroscopic Characterization

A comprehensive structural elucidation of **2-Chloro-6-fluoro-3-nitrobenzonitrile** relies on a combination of spectroscopic techniques. While a complete dataset is best acquired experimentally, the expected spectroscopic features can be predicted based on its structure.

Table 2: Predicted Spectroscopic Data

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Technique	Expected Features
^{1}H NMR	Two signals in the aromatic region, each a doublet of doublets, resulting from coupling to each other and to the fluorine atom.
^{13}C NMR	Seven distinct signals for the aromatic carbons and the nitrile carbon. The carbons bonded to fluorine and chlorine will show characteristic chemical shifts, and the carbon bonded to fluorine will exhibit C-F coupling.
IR Spectroscopy	Characteristic absorption bands for C≡N stretch (around 2230 cm^{-1}), asymmetric and symmetric NO_2 stretches (around 1530 and 1350 cm^{-1}), C-F stretch (around 1200-1000 cm^{-1}), and C-Cl stretch (around 800-600 cm^{-1}).
Mass Spectrometry (EI)	A molecular ion peak (M^+) corresponding to the molecular weight. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in a ~3:1 ratio) would result in M^+ and M+2 peaks. Fragmentation would likely involve the loss of NO_2, CN, and halogen atoms.

Standard Protocol for Spectroscopic Data Acquisition

- Sample Preparation: For NMR, dissolve 10-20 mg of the compound in ~0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$).[4] For IR (ATR), a small amount of the solid is placed directly on the ATR crystal.[4] For MS, a dilute solution in a volatile solvent like methanol is prepared.[4]

- ^{1}H and ^{13}C NMR: Acquire spectra on a 400 MHz or higher spectrometer. Standard pulse programs are used for ^{1}H, ^{13}C, and DEPT experiments.

- FTIR Spectroscopy: Collect a background spectrum, then the sample spectrum, typically over a range of 4000-400 cm^{-1}.

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- Mass Spectrometry: Introduce the sample into an EI-MS system. Acquire data over a suitable mass range to observe the molecular ion and key fragments.

Applications in Drug Discovery and Materials Science

The true value of **2-Chloro-6-fluoro-3-nitrobenzonitrile** lies in its role as a versatile building block for more complex molecules. The presence of multiple reactive sites allows for sequential and regioselective modifications.

In drug discovery, similar fluorinated nitroaromatic compounds are key intermediates in the synthesis of kinase inhibitors for anti-cancer therapies.[5] The pyrazolo[3,4-b]pyridine and pyrazolo[3,4-d]pyrimidine scaffolds, known "privileged structures" in medicinal chemistry, can be synthesized from precursors like this.[5] These scaffolds can effectively bind to the ATP-binding site of various protein kinases, inhibiting downstream signaling pathways that promote tumor growth.[5]

Workflow: Synthesis of a Kinase Inhibitor Precursor



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Caption: A generalized workflow for synthesizing kinase inhibitor scaffolds.

The nitrile group itself is a common pharmacophore in many approved drugs, often acting as a hydrogen bond acceptor or a bioisostere for other functional groups.[6]

Safety and Handling

2-Chloro-6-fluoro-3-nitrobenzonitrile is a hazardous substance and must be handled with appropriate precautions.

- Hazard Statements: It is toxic if swallowed or in contact with skin and is suspected of causing cancer. It is also toxic to aquatic life with long-lasting effects.

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- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[7]
- Handling: Use in a well-ventilated area or under a chemical fume hood.[7][8] Avoid formation of dust.[7] Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[8][9] Store locked up.
- Disposal: Dispose of contents and container to an approved waste disposal plant.

Conclusion

2-Chloro-6-fluoro-3-nitrobenzonitrile is a strategically important chemical intermediate. Its molecular structure, characterized by multiple electron-withdrawing substituents, results in a highly electrophilic aromatic ring that is primed for nucleophilic aromatic substitution. This predictable reactivity, combined with the potential for further transformations of its nitrile and nitro groups, makes it an invaluable tool for synthetic chemists in the creation of novel pharmaceuticals and advanced materials. A thorough understanding of its properties, reactivity, and safe handling is essential for harnessing its full synthetic potential.

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